

Personal protective equipment for handling Boc-NH-PEG3-NHS ester

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Compound of Interest

Compound Name: *Boc-NH-PEG3-NHS ester*

Cat. No.: *B8106493*

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Essential Safety and Handling Guide for Boc-NH-PEG3-NHS Ester

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **Boc-NH-PEG3-NHS ester**, a common PEG-based linker used in the synthesis of PROTACs. Adherence to these protocols is crucial for ensuring a safe laboratory environment and the integrity of your research.

Physicochemical and Storage Data

A clear understanding of the compound's properties is the first step toward safe handling. Key quantitative data for **Boc-NH-PEG3-NHS ester** are summarized below.

Property	Value	Source
Molecular Formula	C18H30N2O9	[1] [2]
Molecular Weight	418.44 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3]
Solubility in DMSO	50 mg/mL (119.49 mM)	[2]
Storage (Pure Form)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[3]

Personal Protective Equipment (PPE)

Due to the potential hazards associated with NHS esters, including skin and eye irritation, appropriate personal protective equipment must be worn at all times.[\[4\]](#)[\[5\]](#)

PPE Category	Required Item	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and potential irritation.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.
Work Area	Chemical fume hood	To ensure adequate ventilation and prevent inhalation of any potential vapors or aerosols. [5]

Step-by-Step Operational Protocol

Follow this detailed procedure for the safe handling and use of **Boc-NH-PEG3-NHS ester**, from receiving the compound to its final disposal.

1. Receiving and Storage:

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verification: Confirm that the product name and CAS number (2250216-93-2) match your order.[\[2\]](#)
- Storage: Immediately store the compound in a tightly sealed container at -20°C, protected from light and moisture.[\[1\]](#)

2. Preparation of Stock Solution:

- Equilibration: Before opening, allow the container to warm to room temperature in a desiccator. This prevents moisture condensation, which can hydrolyze the NHS ester.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of the compound.
- Dissolution: In a fume hood, add the appropriate solvent (e.g., DMSO) to the solid. If necessary, use an ultrasonic bath to ensure complete dissolution.[\[2\]](#)

3. Experimental Use:

- Always conduct all experimental work involving **Boc-NH-PEG3-NHS ester** and its solutions within a certified chemical fume hood to minimize inhalation exposure.
- Use designated and properly calibrated equipment for all measurements and transfers.
- Avoid the formation of dust and aerosols.

Disposal Plan

Proper disposal of chemical waste is critical for environmental protection and laboratory safety.

- Waste Segregation: All materials contaminated with **Boc-NH-PEG3-NHS ester**, including unused solutions, pipette tips, and empty containers, must be collected in a designated, clearly labeled hazardous waste container.
- Disposal Route: Dispose of all chemical waste in accordance with local, state, and federal regulations.[\[6\]](#) Do not dispose of this chemical down the drain.[\[7\]](#)

- Decontamination: Any surfaces or non-disposable equipment that come into contact with the compound should be decontaminated with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous waste.[6]

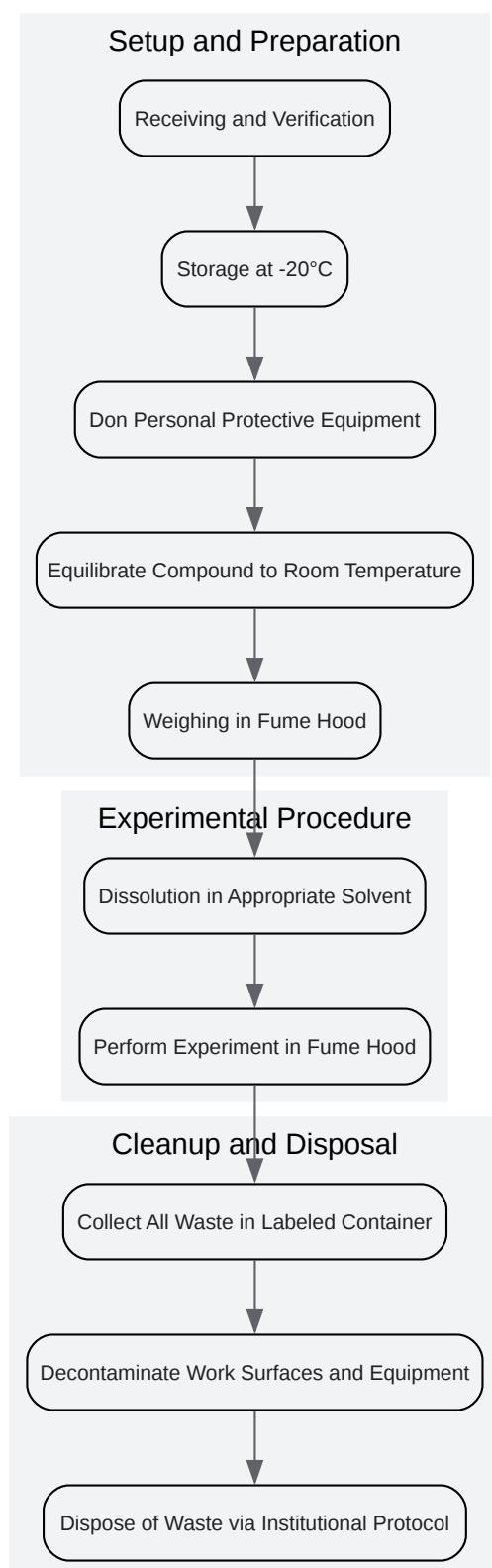
Emergency Procedures

In the event of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Skin Contact	Wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms develop, seek medical attention.[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Workflow for Safe Handling

The following diagram illustrates the logical flow for the safe handling of **Boc-NH-PEG3-NHS ester**.



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Caption: Safe handling workflow for **Boc-NH-PEG3-NHS ester**.

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